

Essential Safety and Handling Guidance for Cinnarizine and Triacetin

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Compound of Interest

Compound Name: Cinnatriacetin B

Cat. No.: B1250549

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Disclaimer: The term "**Cinnatriacetin B**" did not yield specific results in chemical safety databases. The following information is provided for Cinnarizine and Triacetin, two distinct chemical compounds. Researchers, scientists, and drug development professionals should verify the identity of their substance and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling.

Cinnarizine

Cinnarizine is an antihistamine and calcium channel blocker. It is classified as harmful if swallowed or inhaled and can cause skin and eye irritation.^[1] It may also cause an allergic skin reaction and respiratory irritation.^[1]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment for handling Cinnarizine is provided below.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Protective gloves (e.g., butyl rubber, nitrile rubber).[2]
Body Protection	Wear suitable protective clothing.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use suitable respiratory equipment. [2]

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Avoid contact with skin, eyes, and clothing.[2][3]
- Do not breathe dust/fume/gas/mist/vapors/spray.[2]
- Wash hands thoroughly after handling.
- Store in a well-ventilated place and keep the container tightly closed.[2][3]

Spill Management:

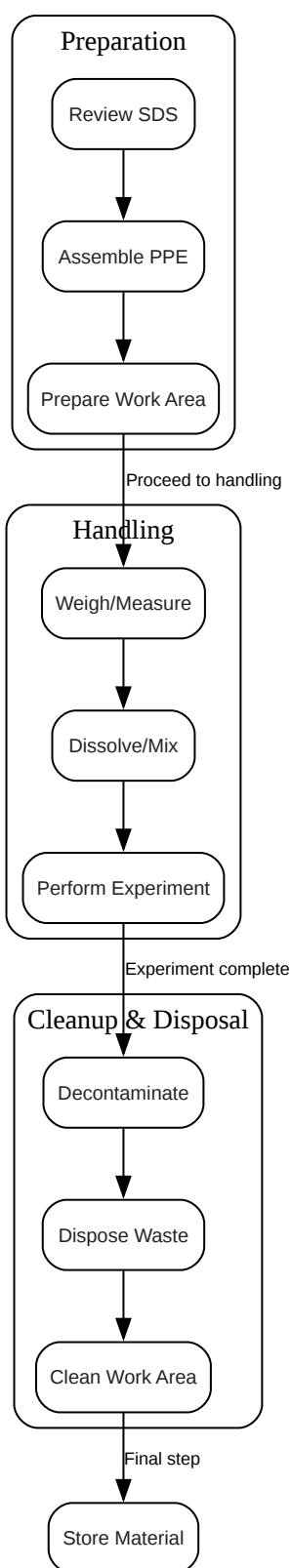
- Ensure adequate ventilation and evacuate personnel to safe areas.[2]
- Use personal protective equipment as required.[2]
- Avoid dust formation.[4]
- Collect spillage mechanically and place it in appropriate containers for disposal.[2]
- Prevent product from entering drains.

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Workflow

The following diagram outlines a general workflow for handling Cinnarizine in a laboratory setting.

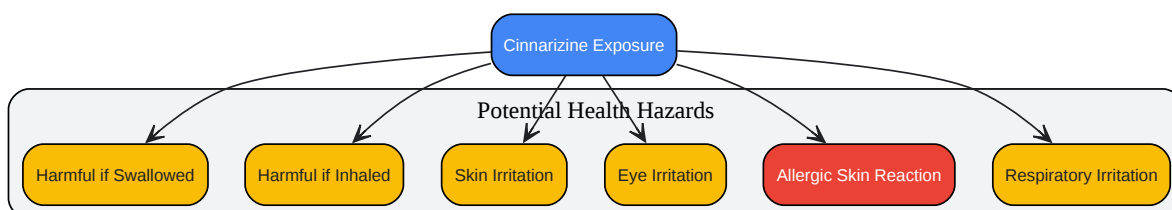


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Caption: General laboratory workflow for handling Cinnarizine.

Hazard Signaling Pathway

The diagram below illustrates the potential health hazards associated with Cinnarizine exposure.



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Caption: Health hazards associated with Cinnarizine exposure.

Triacetin

Triacetin is a liquid with a slight acetic acid-like odor. It is not classified as a hazardous substance according to Regulation (EC) No 1272/2008. However, good laboratory practices should always be followed.

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment for handling Triacetin is provided below.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Protective gloves (e.g., rubber gloves).
Body Protection	Standard laboratory coat.
Respiratory Protection	Use with adequate ventilation. Local exhaust may be necessary if vapor or aerosol is generated.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Wash hands and face thoroughly after handling.
- Keep container tightly closed and store in a cool, dark place.
- Store away from incompatible materials such as oxidizing agents.

Spill Management:

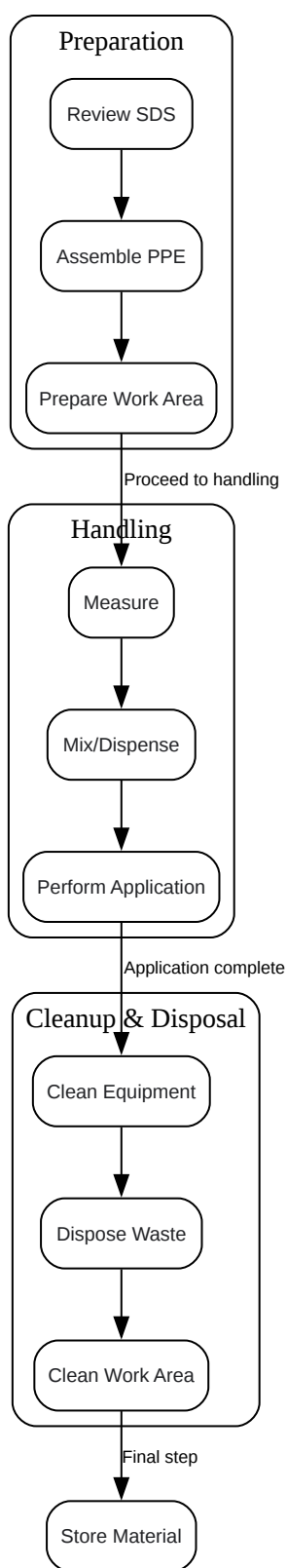
- A rescuer should wear personal protective equipment, such as rubber gloves and air-tight goggles.
- Absorb spill with inert material and place in a suitable container for disposal.

Disposal:

- Follow all federal, state, and local regulations for disposal.

Experimental Workflow

The following diagram outlines a general workflow for handling Triacetin in a laboratory setting.



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Caption: General laboratory workflow for handling Triacetin.

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